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# Solubility Profile of 2,3,5-Triglycidyl-4aminophenol: A Technical Guide

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Compound of Interest

Compound Name: 2,3,5-Triglycidyl-4-aminophenol

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This technical guide provides a detailed overview of the solubility of **2,3,5-Triglycidyl-4-aminophenol** (TGAP), a trifunctional epoxy resin of significant interest in the formulation of high-performance polymers and advanced materials. Understanding the solubility of TGAP in various common solvents is critical for its processing, formulation, and application in diverse fields, including aerospace, electronics, and specialty coatings.

### **Core Concepts in Solubility**

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in a liquid medium. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. For a complex molecule like **2,3,5-Triglycidyl-4-aminophenol**, its solubility is influenced by its molecular structure, including the presence of polar functional groups (hydroxyl, amino, and epoxy groups) and its overall molecular weight. These structural features determine the intermolecular forces between the solute and solvent molecules, governing the dissolution process.

### **Quantitative Solubility Data**

Quantitative solubility data for **2,3,5-Triglycidyl-4-aminophenol** in a wide range of common organic solvents is not extensively available in publicly accessible literature. The following table summarizes the known quantitative and qualitative solubility information.



Solvent	CAS Number	Solubility	Temperature (°C)	Notes
Water	7732-18-5	3.34 g/L	20	Limited aqueous solubility.
Ethanol	64-17-5	Soluble	20 - 70	Solutions of 0.5 to 5 wt.% have been prepared for rheological studies, indicating good solubility within this range. The upper limit of solubility is not specified.
Acetone	67-64-1	Soluble	Not Specified	Generally considered a good solvent for epoxy resins.
Methanol	67-56-1	Soluble	Not Specified	Used as a solvent in the synthesis of TGAP, suggesting solubility.
Isopropanol	67-63-0	Soluble	Not Specified	Used as a solvent in the synthesis of TGAP, suggesting solubility.
Toluene	108-88-3	Soluble	Not Specified	Used as an extraction solvent in the



				synthesis of TGAP, indicating good solubility.
Xylene	1330-20-7	Soluble	Not Specified	A common solvent for epoxy resins.
Tetrahydrofuran (THF)	109-99-9	Soluble	Not Specified	A common polar aprotic solvent for polymers.
Dimethylformami de (DMF)	68-12-2	Soluble	Not Specified	A common polar aprotic solvent for polymers.

### **Experimental Protocol for Solubility Determination**

The following is a standard methodology for determining the solubility of a compound like **2,3,5-Triglycidyl-4-aminophenol**, based on the widely accepted shake-flask method coupled with gravimetric analysis.

Objective: To determine the saturation solubility of **2,3,5-Triglycidyl-4-aminophenol** in a given solvent at a specified temperature.

Materials and Equipment:

- 2,3,5-Triglycidyl-4-aminophenol (high purity)
- Selected solvent (analytical grade)
- Analytical balance (± 0.0001 g)
- Isothermal shaker bath or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (0.45 μm, solvent-compatible)



- Vials with screw caps
- Pipettes
- Oven

#### Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of 2,3,5-Triglycidyl-4-aminophenol to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
  - Place the vial in an isothermal shaker bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - After the equilibration period, allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
  - For more effective separation, centrifuge the vial at a moderate speed to pellet the undissolved solid.
- Sample Collection:
  - Carefully withdraw a known volume of the clear supernatant using a pre-warmed pipette to avoid precipitation due to temperature changes.
  - Immediately filter the collected supernatant through a syringe filter into a pre-weighed vial.
     This step removes any remaining suspended solid particles.
- Gravimetric Analysis:
  - Record the weight of the vial containing the filtered solution.

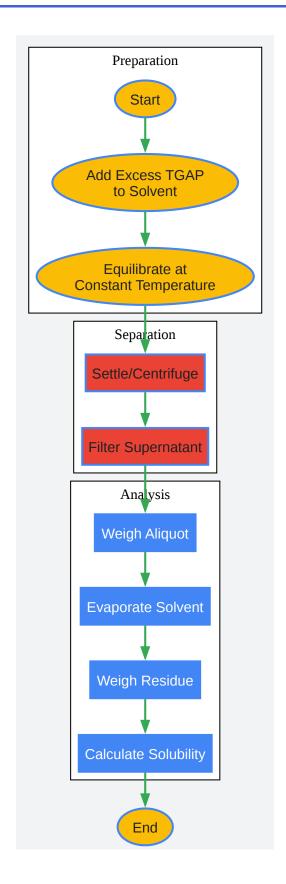


- Place the vial in an oven at a temperature sufficient to evaporate the solvent without degrading the solute (e.g., 60-80 °C).
- Once the solvent has completely evaporated, cool the vial in a desiccator and weigh it.
- Repeat the drying and weighing process until a constant weight is achieved.
- Calculation:
  - Calculate the mass of the dissolved 2,3,5-Triglycidyl-4-aminophenol by subtracting the initial weight of the empty vial from the final constant weight.
  - The solubility can then be expressed in various units, such as grams per liter (g/L) or grams per 100 grams of solvent.

### Visualizing the Workflow

The following diagrams illustrate the key logical steps in the experimental determination of solubility and a conceptual representation of the factors influencing the solubility of **2,3,5- Triglycidyl-4-aminophenol**.

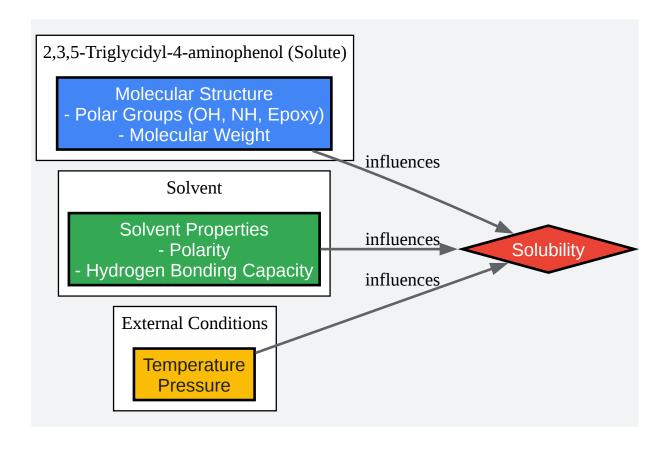




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Caption: Experimental workflow for solubility determination.





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Caption: Factors influencing the solubility of TGAP.

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